

Assessing the Reproducibility of Experimental Results with 2-Undecanone as an Insect Repellent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Undecanone

Cat. No.: B1585441

[Get Quote](#)

A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the repellent efficacy of 2-Undecanone, a naturally derived compound, against other leading insect repellents. While the initial topic specified **5-Undecanone**, the vast majority of scientific literature and commercially available products relate to 2-Undecanone (also known as methyl nonyl ketone) for insect repellent applications. 2-Undecanone is the active ingredient in the commercially available repellent BioUD® and has been the subject of numerous efficacy studies.^[1] This guide will focus on the experimental data available for 2-Undecanone to ensure a robust and evidence-based comparison.

2-Undecanone is a naturally occurring methyl ketone found in wild tomatoes and other plants, and has gained significant attention for its insect repellent and insecticidal properties.^[1] It offers a promising alternative to synthetic repellents, with studies demonstrating comparable efficacy to DEET in some scenarios.^{[1][2]} This document presents quantitative data from various studies, details the experimental protocols used to assess its performance, and provides visualizations of its mechanism of action and experimental workflows.

Data Presentation: Quantitative Efficacy Comparison

The following tables summarize the available quantitative data on the efficacy of 2-Undecanone in comparison to the widely used synthetic repellent, DEET, and other alternatives against various arthropods. The data is compiled from studies utilizing standardized laboratory and field testing protocols.

Table 1: Efficacy Against Mosquitoes

Active Ingredient	Concentration	Mosquito Species	Efficacy Metric	Result	Source
2-Undecanone (BioUD®)	7.75%	Aedes aegypti	Mean Protection Time	~6.0 hours	[3]
DEET	7%	Aedes aegypti	Mean Protection Time	~6.0 hours	[3]
DEET	15%	Aedes aegypti	Mean Protection Time	>6.0 hours	[3]
2-Undecanone	7.75%	Mosquitoes (general)	Complete Protection Time	Up to 5 hours	[2][4]
DEET	7-15%	Mosquitoes (general)	Complete Protection Time	Comparable to 7.75% 2-Undecanone	[2][5]
2-Undecanone	Not Specified	Anopheles albimanus	Spatial Repellency (EC ₅₀ in µg/cm ²)	10.8 ± 1.2	[2]
DEET	Not Specified	Anopheles albimanus	Spatial Repellency (EC ₅₀ in µg/cm ²)	13.1 ± 1.2	[2]
2-Undecanone	Not Specified	Anopheles quadrimaculatus	Spatial Repellency (EC ₅₀ in µg/cm ²)	10.4 ± 1.1	[2]
DEET	Not Specified	Anopheles quadrimaculatus	Spatial Repellency	5.4 ± 0.4	[2]

(EC₅₀ in
μg/cm²)

Table 2: Efficacy Against Ticks

Active Ingredient	Concentration	Tick Species	Efficacy Metric	Result	Source
2-Undecanone (BioUD®)	7.75%	Amblyomma americanum	Mean % Repellency	Significantly greater than 98.11% DEET	[6]
DEET	98.11%	Amblyomma americanum	Mean % Repellency	-	[6]
2-Undecanone (BioUD®)	7.75%	Ixodes scapularis	Mean % Repellency	Significantly greater than 98.11% DEET	[6]
DEET	98.11%	Ixodes scapularis	Mean % Repellency	-	[6]
2-Undecanone (BioUD®)	7.75%	Dermacentor variabilis	Mean % Repellency	No significant difference from 98.11% DEET	[6]
DEET	98.11%	Dermacentor variabilis	Mean % Repellency	-	[6]

Experimental Protocols

The reproducibility of these findings is contingent on the adherence to standardized experimental protocols. Below are detailed methodologies for key experiments cited in the assessment of insect repellents.

Arm-in-Cage Test for Mosquito Repellency

This laboratory method is a standard for assessing the complete protection time (CPT) of a topical repellent formulation against mosquitoes.[7][8][9]

Materials:

- Test formulation of 2-Undecanone (e.g., lotion, spray)
- Reference standard repellent (e.g., DEET solution)
- Control substance (e.g., ethanol or the formulation base without the active ingredient)
- Test cage (e.g., 40 x 40 x 40 cm) containing 200 host-seeking, non-blood-fed female mosquitoes (e.g., *Aedes aegypti*, *Anopheles gambiae*, or *Culex quinquefasciatus*)
- Human volunteers (typically 5-10 for product registration studies)[9]
- Protective glove (e.g., elbow-length, mosquito-proof) with a defined exposure window (e.g., 4 x 6 cm)
- Timer

Procedure:

- Volunteer Preparation: Volunteers should avoid using scented soaps, lotions, or perfumes for at least 24 hours prior to the test. Forearms are washed with unscented soap and rinsed thoroughly with water.[7]
- Formulation Application: A standardized amount of the test formulation (e.g., 1.0 mL) is applied evenly to a defined area of one forearm. The other forearm can be used for a concurrent test of a different repellent or as an untreated control.[3][7]
- Acclimatization: The applied formulation is allowed to dry for a specified period (e.g., 30 minutes) before the first exposure.[7]
- Exposure: The volunteer inserts the treated forearm into the mosquito cage through a sleeve. The hand is protected by the glove, leaving only the treated skin exposed. The arm is exposed for a set period (e.g., 3 minutes).[7][8]

- Observation: The number of mosquito landings and probes (attempts to bite) are recorded during the exposure period. The test is typically repeated at 30 or 60-minute intervals.[7][9]
- Endpoint: The test for a given formulation is concluded when the first confirmed bite occurs. A confirmed bite is often defined as a bite followed by another within the same or next 30-minute exposure period.[9] The Complete Protection Time (CPT) is the time from application to the first confirmed bite.[8]
- Control: An untreated arm is periodically exposed to the mosquitoes to ensure their biting avidity remains high throughout the test period.[7]

Tick Repellency Assay (Filter Paper Method)

This laboratory assay evaluates the ability of a 2-Undecanone formulation to repel ticks on a treated surface.[6]

Materials:

- Test formulation of 2-Undecanone
- Solvent control (e.g., ethanol)
- Filter paper discs
- Petri dishes
- Ticks (e.g., *Amblyomma americanum*, *Dermacentor variabilis*, *Ixodes scapularis*)
- Forceps

Procedure:

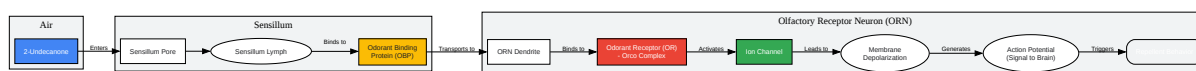
- Preparation of Test Surface: A filter paper disc is cut in half. A specific volume of the 2-Undecanone formulation is applied evenly to one half of the filter paper, while the other half is treated with the solvent control.[7]
- Drying: The solvent is allowed to evaporate completely from both halves of the filter paper in a fume hood.[7]

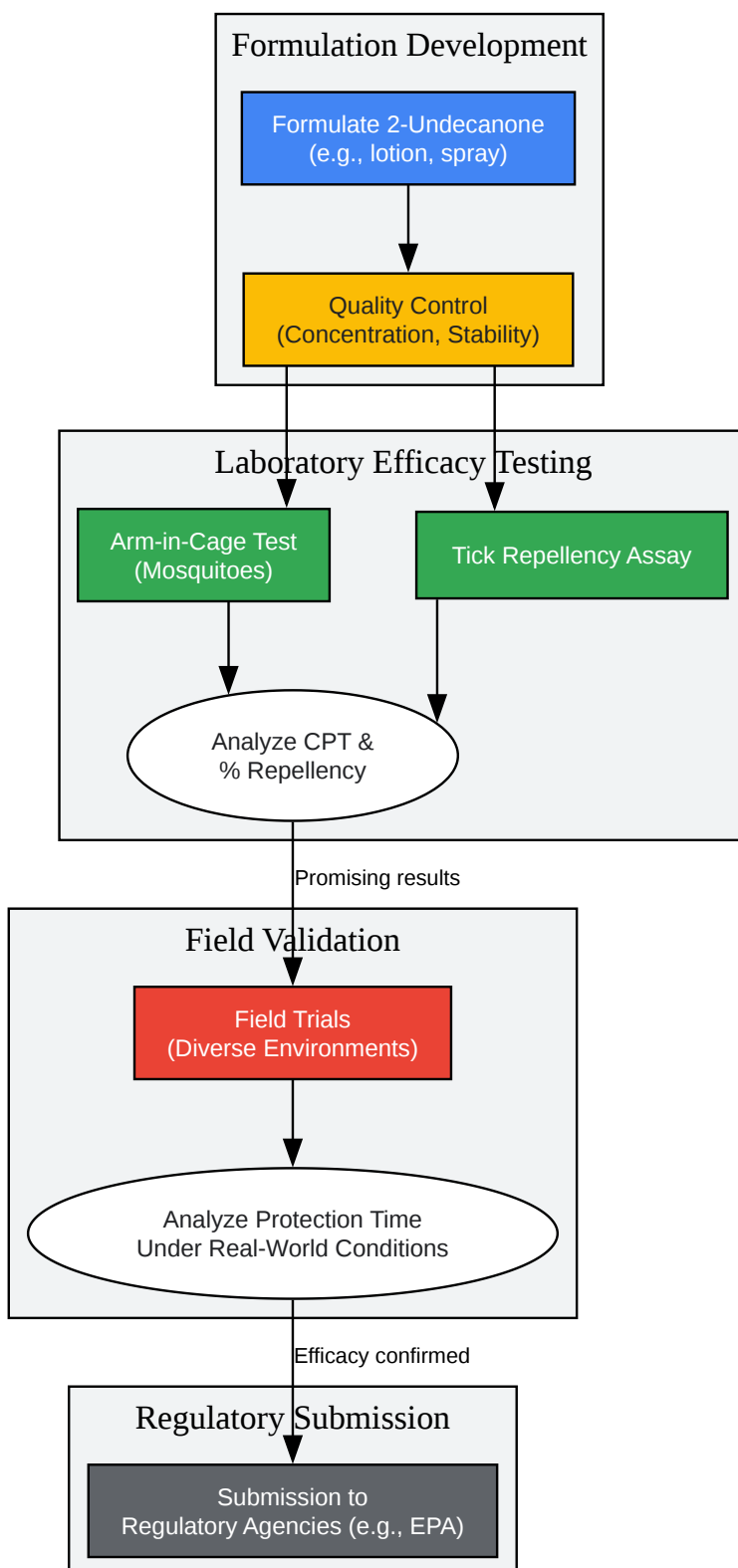
- **Assay Setup:** The two halves of the filter paper are placed back together in a petri dish, leaving a small gap (e.g., 0.5 cm) between them.[\[7\]](#)
- **Tick Introduction:** A predetermined number of ticks (e.g., 10) are carefully placed in the center of the petri dish, in the gap between the two treated halves.[\[7\]](#)
- **Observation:** At specified time intervals (e.g., 15, 30, 60, 120 minutes), the number of ticks on the treated side, the control side, and in the neutral zone are counted.[\[7\]](#)
- **Data Analysis:** The percentage of ticks repelled from the treated surface is calculated at each time point.

Mandatory Visualization

Insect Olfactory Signaling Pathway

The repellent effect of 2-Undecanone is primarily mediated through the insect's olfactory system. It is believed to act as a modulator of odorant receptors (ORs), disrupting the insect's ability to locate a host.[\[1\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. Insect Repellents | The Medical Letter Inc. [secure.medicalletter.org]
- 5. Insect Repellents | The Medical Letter Inc. [secure.medicalletter.org]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. microbe-investigations.com [microbe-investigations.com]
- 9. Arm-In-Cage test – Biogents AG [eu.biogents.com]
- To cite this document: BenchChem. [Assessing the Reproducibility of Experimental Results with 2-Undecanone as an Insect Repellent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585441#assessing-the-reproducibility-of-experimental-results-with-5-undecanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com